

Application Notes: Bodipy-TS for Cellular Glutathione Detection

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Compound of Interest

Compound Name: *Bodipy-TS*

Cat. No.: *B12089329*

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Introduction

Glutathione (GSH) is the most abundant intracellular non-protein thiol, playing a pivotal role in maintaining cellular redox homeostasis, detoxification of xenobiotics, and regulating signaling pathways.[1][2] Dysregulation of GSH levels is implicated in numerous pathologies, including cancer, neurodegenerative diseases, and inflammatory conditions.[1][2] **Bodipy-TS** is a highly specific and sensitive fluorescent probe designed for the detection and quantification of GSH in living cells. Its "turn-on" fluorescence mechanism, low cytotoxicity, and high selectivity make it an invaluable tool for studying cellular processes involving glutathione.[3]

Bodipy-TS operates on a thiol-thiosulfonate reaction mechanism. In its native state, the probe is non-fluorescent. Upon reaction with the thiol group of GSH, the thiosulfonate group is cleaved, leading to a significant increase in fluorescence intensity. This direct and rapid reaction allows for real-time monitoring of GSH dynamics within the cellular environment.

Product Information

Spectral Properties

The key spectral properties of the **Bodipy-TS** probe are summarized in the table below.

Property	Value	Reference
Excitation Wavelength (λ_{ex})	~490 nm	N/A
Emission Wavelength (λ_{em})	~515 nm	
Stokes Shift	~25 nm	
Quantum Yield (Φ) (in presence of GSH)	High (Specific value not consistently reported)	N/A

Physicochemical Properties

Property	Description	Reference
Solubility	Soluble in organic solvents such as DMSO	N/A
Cellular Permeability	Readily permeates live cell membranes	N/A
Cytotoxicity	Low cytotoxicity at working concentrations	
Selectivity	High selectivity for glutathione over other biothiols like cysteine and homocysteine	

Experimental Protocols

I. Preparation of Bodipy-TS Stock Solution

- **Reconstitution:** Prepare a stock solution of **Bodipy-TS** by dissolving the lyophilized powder in anhydrous dimethyl sulfoxide (DMSO) to a final concentration of 1-10 mM.
- **Storage:** Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store at -20°C, protected from light.

II. Live Cell Staining and Imaging of Intracellular Glutathione

This protocol is optimized for fluorescence microscopy.

- **Cell Seeding:** Seed cells in a suitable imaging vessel (e.g., glass-bottom dishes or chamber slides) and allow them to adhere and reach the desired confluency (typically 70-80%).
- **Preparation of Staining Solution:** On the day of the experiment, thaw an aliquot of the **Bodipy-TS** stock solution. Prepare a fresh working solution by diluting the stock solution in serum-free cell culture medium or a suitable buffer (e.g., PBS or HBSS) to a final concentration of 0.5-5 μM . The optimal concentration may vary depending on the cell type and experimental conditions and should be determined empirically.
- **Cell Staining:**
 - Remove the culture medium from the cells.
 - Wash the cells once with pre-warmed serum-free medium or buffer.
 - Add the **Bodipy-TS** working solution to the cells and incubate for 15-30 minutes at 37°C in a CO2 incubator, protected from light.
- **Washing:**
 - Remove the staining solution.
 - Wash the cells twice with pre-warmed serum-free medium or buffer to remove any unbound probe.
- **Imaging:**
 - Add fresh, pre-warmed imaging medium to the cells.
 - Image the cells using a fluorescence microscope equipped with standard FITC/GFP filter sets (Excitation: ~490 nm, Emission: ~515 nm).
 - Acquire images promptly as the fluorescence signal may change over time.

III. Monitoring Glutathione Depletion in an Oxidative Stress Model

This protocol describes how to use **Bodipy-TS** to visualize the depletion of intracellular GSH upon induction of oxidative stress.

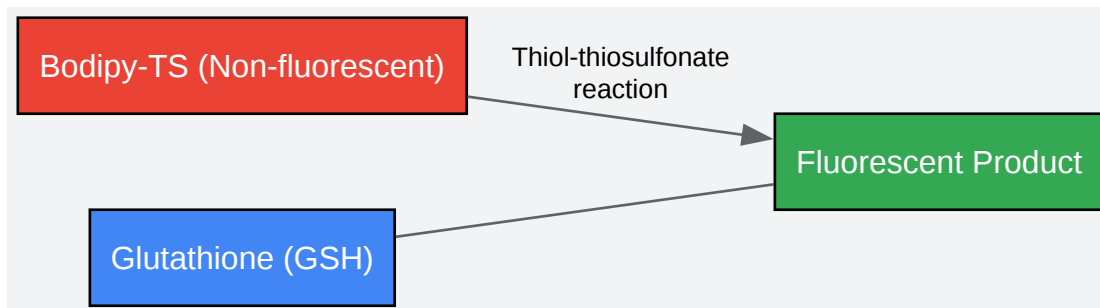
- Cell Preparation and Staining: Follow steps 1-3 of the Live Cell Staining and Imaging protocol.
- Induction of Oxidative Stress:
 - After the initial incubation with **Bodipy-TS**, you can either image the baseline GSH levels first or directly proceed to induce oxidative stress.
 - To induce oxidative stress, replace the staining solution with a medium containing an oxidizing agent. A common agent is hydrogen peroxide (H_2O_2) at a final concentration of 100-500 μM . The optimal concentration and incubation time will depend on the cell line and should be determined experimentally. Another option is to use buthionine sulfoximine (BSO), an inhibitor of GSH synthesis.
 - Incubate the cells with the oxidizing agent for the desired period (e.g., 30-60 minutes).
- Imaging:
 - After the oxidative stress induction, wash the cells as described in step 4 of the Live Cell Staining protocol.
 - Image the cells using the same settings as the baseline measurement. A decrease in fluorescence intensity compared to the control (untreated) cells indicates a depletion of intracellular GSH.

Data Analysis

Quantitative analysis of fluorescence intensity can be performed using image analysis software such as ImageJ or CellProfiler. The mean fluorescence intensity per cell can be calculated to compare GSH levels between different experimental groups.

Visualizations

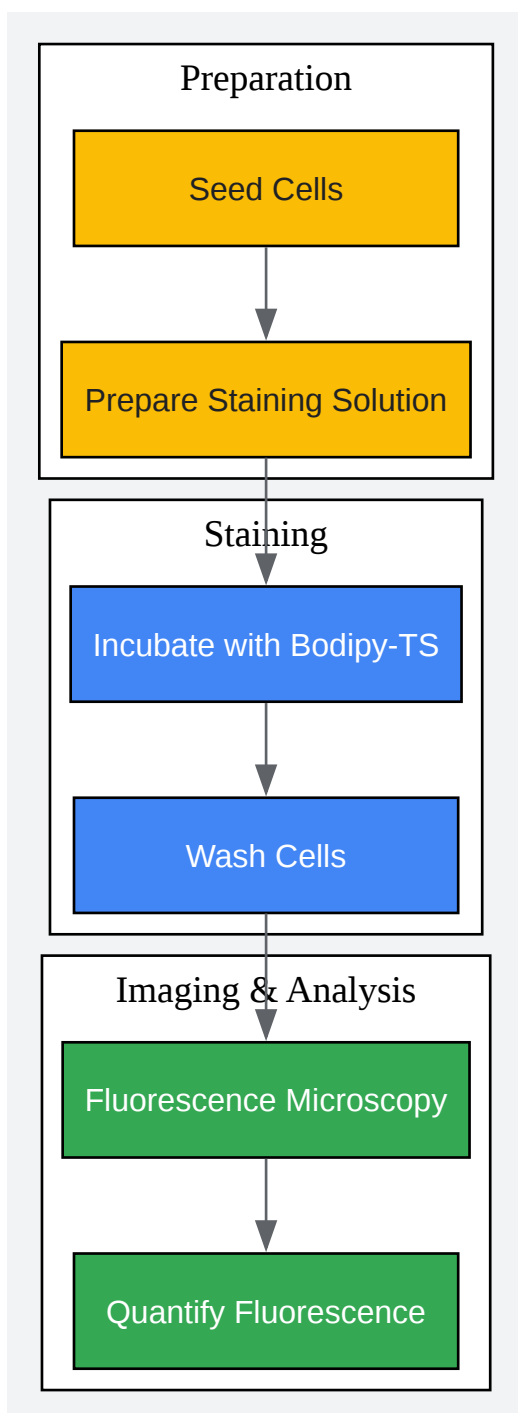
Reaction Mechanism of Bodipy-TS with Glutathione

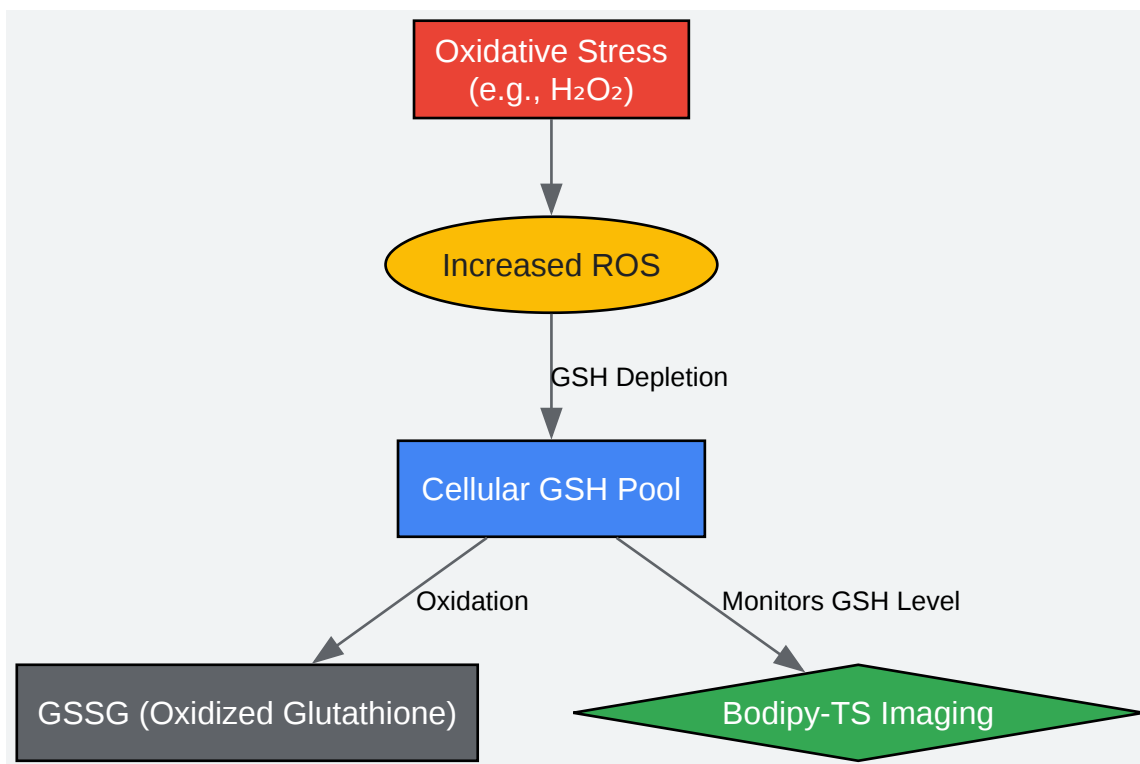


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Caption: Reaction of **Bodipy-TS** with GSH.

Experimental Workflow for Cellular GSH Detection





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